

Personal protective equipment for handling delta-Hexalactone

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Compound of Interest

Compound Name: *delta-Hexalactone*

Cat. No.: *B130344*

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Essential Safety and Handling Guide for delta-Hexalactone

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **delta-Hexalactone** in a laboratory environment. The following procedural steps are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physical and Chemical Properties

A summary of key quantitative data for **delta-Hexalactone** is provided below for easy reference.

Property	Value	Citations
Molecular Formula	C ₆ H ₁₀ O ₂	[1][2][3][4]
Molecular Weight	114.14 g/mol	[1][2][5]
Appearance	Colorless, clear oily liquid	[2][6]
Boiling Point	110-112 °C @ 15 mmHg	[1][3][6][7][8]
Melting Point	18-31 °C	[1][3][6][7][8]
Flash Point	> 93.3 °C (> 200 °F)	[2][6][7][9][10]
Density	1.037 - 1.053 g/mL	[2][6][7]
Solubility	Soluble in alcohol, oil, propylene glycol, and ether. Immiscible or slightly soluble in water.	[1][3][7][8]

Operational Plan: Handling and Personal Protective Equipment (PPE)

Adherence to the following step-by-step protocol is mandatory when handling **delta-Hexalactone** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls and Preparation

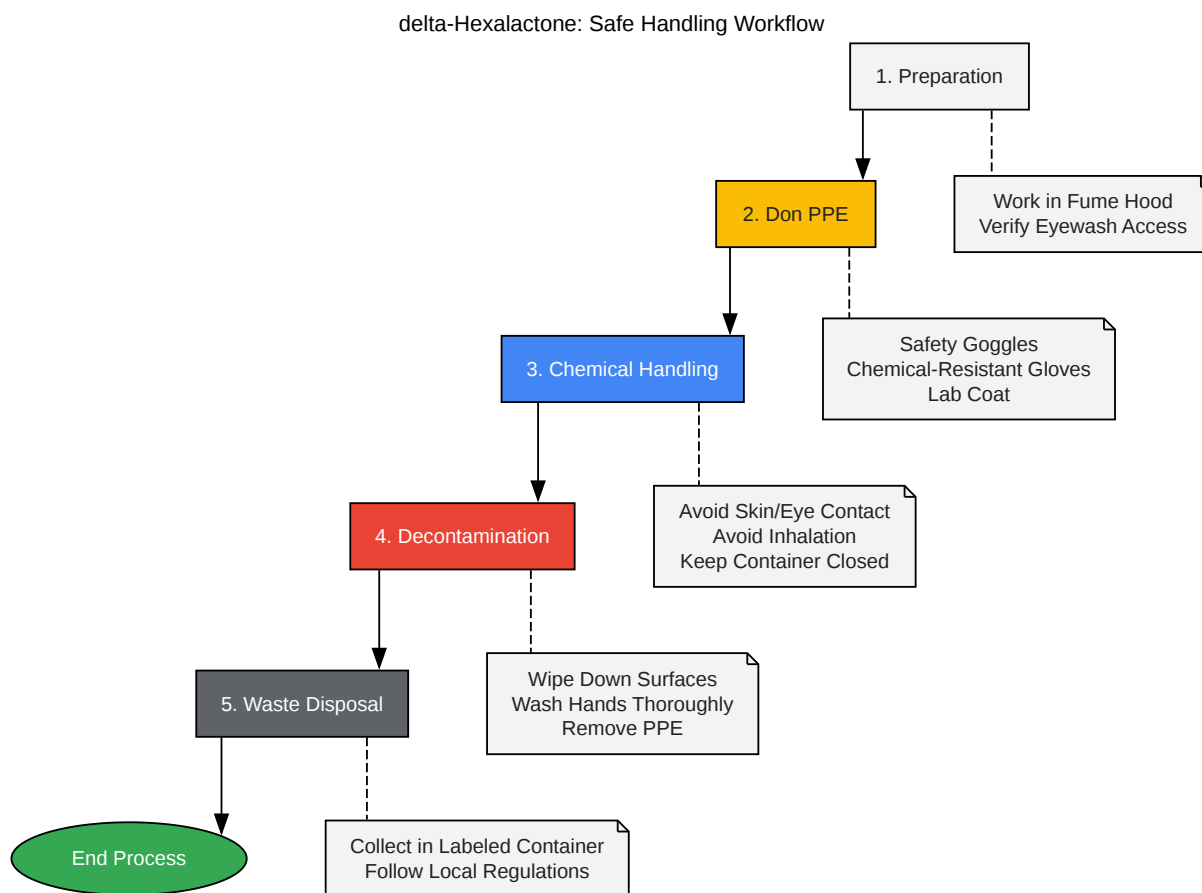
- Ventilation: Always handle **delta-Hexalactone** in a well-ventilated area.[2][4] Use of a chemical fume hood is strongly recommended to keep airborne concentrations low.[2]
- Eyewash Station: Ensure an eyewash fountain is readily accessible in the immediate work area.[2]
- Remove Contaminants: Keep the work area clear of food, drink, and personal items.[4]

Required Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear chemical splash-resistant safety goggles with side protection that conform to EU EN166 or OSHA 29 CFR 1910.133 standards.[\[2\]](#)[\[4\]](#) A face shield may be necessary for operations with a higher risk of splashing.[\[2\]](#)
- **Hand Protection:** Wear chemically resistant gloves, such as nitrile or natural rubber gloves. [\[2\]](#)[\[4\]](#)[\[9\]](#)[\[11\]](#) Inspect gloves for any signs of degradation or puncture before use.[\[4\]](#)
- **Body Protection:** Wear a standard laboratory coat, long-sleeved clothing, and closed-toe shoes to prevent skin contact.[\[2\]](#)[\[4\]](#)

Safe Handling Procedure

- **Avoid Contact:** Take precautions to avoid direct contact with skin and eyes.[\[2\]](#)[\[4\]](#)
- **Avoid Inhalation:** Do not breathe fumes, vapors, or mists.[\[2\]](#)
- **Hygienic Practices:** Wash hands thoroughly with soap and water after handling the chemical. [\[2\]](#)[\[4\]](#)[\[8\]](#)[\[10\]](#) Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[4\]](#)
- **Container Management:** Keep the container tightly closed when not in use and handle with care.[\[2\]](#)[\[4\]](#)



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Caption: Workflow for safe handling of **delta-Hexalactone**.

Spill, First Aid, and Disposal Plan

Immediate and appropriate action is critical in the event of an exposure or spill.

Spill Containment and Cleanup

- Isolate and Ventilate: Eliminate all sources of ignition and ensure the area is well-ventilated.
[9]
- Containment: Prevent further leakage or spillage if it is safe to do so.[2] Do not allow the chemical to enter drains or waterways.[2]
- Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it into a suitable, labeled container for chemical waste disposal.[2]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][9] Remove contact lenses if present and easy to do.[2][5][9][10] If eye irritation persists, seek immediate medical attention.[2][5][9][10]
- Skin Contact: Remove contaminated clothing immediately.[2] Flush the affected skin with plenty of soap and water.[2][8] If skin irritation occurs, get medical advice.[2][8]
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[2] If the person feels unwell, call a poison control center or doctor.
[2]
- Ingestion: Do NOT induce vomiting.[2] Rinse the mouth with water and seek immediate medical attention.[2]

Waste Disposal

- Regulations: All waste materials must be disposed of in accordance with federal, state, and local environmental regulations.[2]
- Procedure: Dispose of unused product and contaminated materials in a designated and approved waste disposal facility.[2] Do not reuse empty containers; they should be disposed of as unused product.[2]

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References

- 1. delta-Hexalactone | C₆H₁₀O₂ | CID 13204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sds.metasci.ca [sds.metasci.ca]
- 3. scent.vn [scent.vn]
- 4. fishersci.fi [fishersci.fi]
- 5. Page loading... [guidechem.com]
- 6. delta-hexalactone, 823-22-3 [thegoodscentcompany.com]
- 7. delta-Hexalactone | 823-22-3 [chemicalbook.com]
- 8. delta-Hexalactone | 823-22-3 [amp.chemicalbook.com]
- 9. vigon.com [vigon.com]
- 10. vigon.com [vigon.com]
- 11. Chemical protection - Delta Plus [deltaplus.eu]
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